

Introduction: The Strategic Value of a Chiral Pyrrolidine Scaffold

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *2-(Pyrrolidin-3-yl)propan-2-ol hydrochloride*

Cat. No.: *B1455900*

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The five-membered, saturated pyrrolidine ring is a privileged scaffold in medicinal chemistry, forming the core of numerous approved drugs and clinical candidates.[1][2] Its prevalence stems from several key advantages: the non-planar, sp³-hybridized nature of the ring allows for a three-dimensional exploration of chemical space, which is crucial for achieving high-affinity and selective interactions with biological targets.[1][2] The nitrogen atom provides a key site for hydrogen bonding and a convenient handle for molecular elaboration.

(S)-2-(Pyrrolidin-3-yl)propan-2-ol hydrochloride introduces three specific features that enhance its utility as a synthetic building block:

- **Defined Stereochemistry:** The (S)-configuration at the C3 position is critical. Biological systems are inherently chiral, and the specific spatial orientation of substituents often dictates the pharmacological activity, efficacy, and safety profile of a drug candidate.[1]
- **Tertiary Alcohol Moiety:** The propan-2-ol group provides a hydroxyl functional group that can act as a hydrogen bond donor or acceptor. It also serves as a synthetic handle for further functionalization, such as etherification or esterification, to modulate properties like solubility or target engagement.
- **The Hydrochloride Salt Form:** This form generally enhances the compound's stability and crystallinity and improves its solubility in aqueous media, which can be advantageous for certain reaction conditions and for handling and storage.

This guide serves as a technical resource for effectively synthesizing, characterizing, and strategically deploying this valuable chiral intermediate in drug discovery programs.

Physicochemical and Structural Data

A precise understanding of a compound's fundamental properties is the bedrock of its successful application in research and development. The key data for (S)-2-(Pyrrolidin-3-yl)propan-2-ol hydrochloride are summarized below.

Property	Value	Source
IUPAC Name	2-[(3S)-pyrrolidin-3-yl]propan-2-ol;hydrochloride	[3]
CAS Number	1273577-45-9	[3]
Molecular Formula	C ₇ H ₁₅ NO · HCl	[3]
Molecular Weight	165.66 g/mol	[3][4]
Canonical SMILES	CC(C)(O)C1CCNC1.Cl	
Related CAS Numbers	(R)-enantiomer HCl: 2203403-97-6 Racemate (free base): 351369-41-0	[5][6][7][8]

Synthesis and Stereochemical Integrity

The synthesis of enantiomerically pure compounds is a cornerstone of modern pharmaceutical development. The proposed pathway to (S)-2-(Pyrrolidin-3-yl)propan-2-ol hydrochloride leverages a commercially available chiral starting material to ensure high stereochemical fidelity.

Proposed Synthetic Pathway

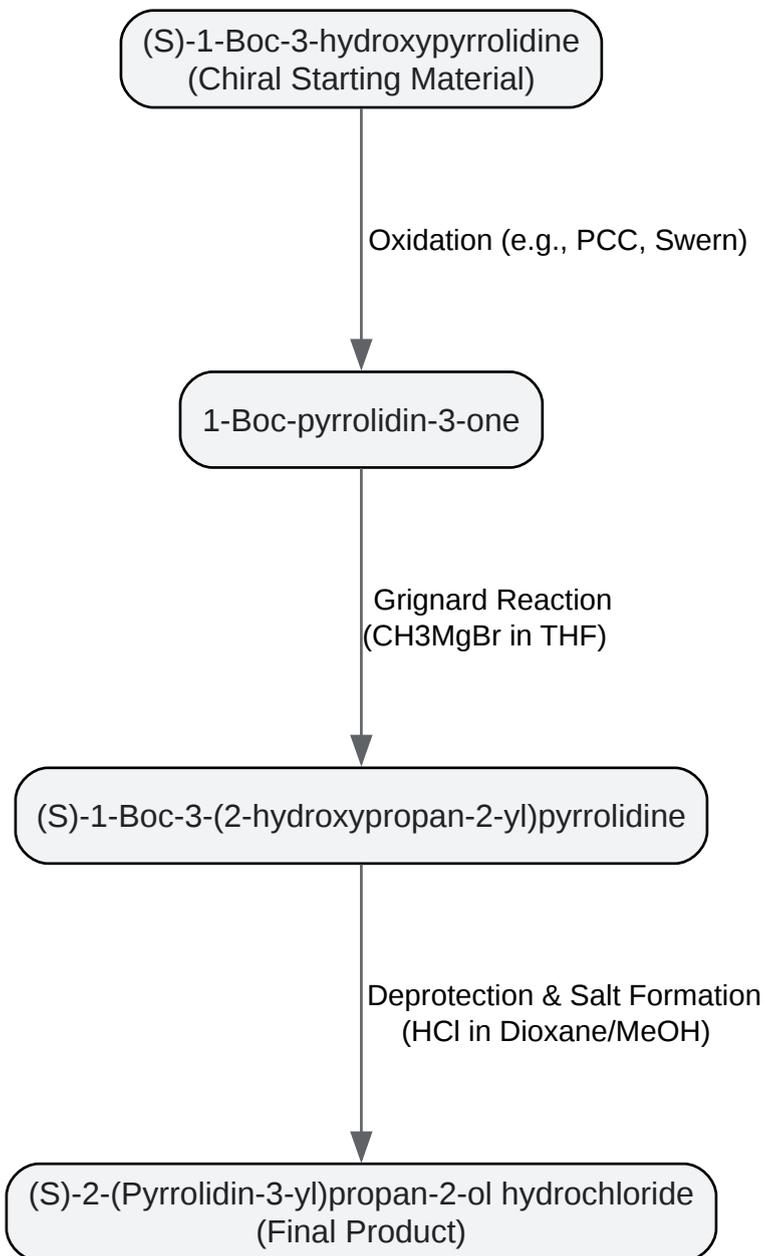
A logical and efficient synthesis starts from a chiral precursor, such as (S)-1-Boc-3-hydroxypyrrolidine, to control the stereochemistry at the C3 position from the outset. The Boc (tert-butoxycarbonyl) group is an ideal choice for protecting the pyrrolidine nitrogen due to its

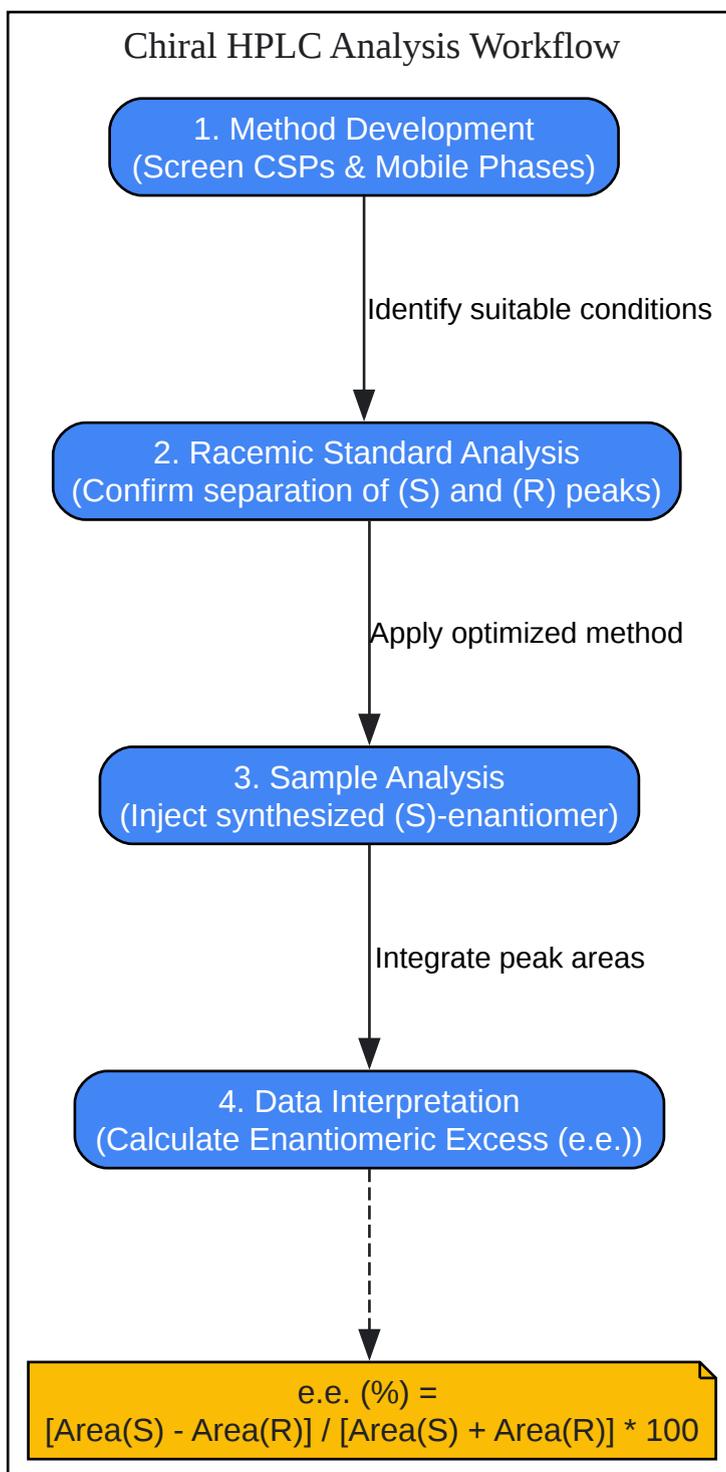
stability under a wide range of reaction conditions and its straightforward removal under acidic conditions.

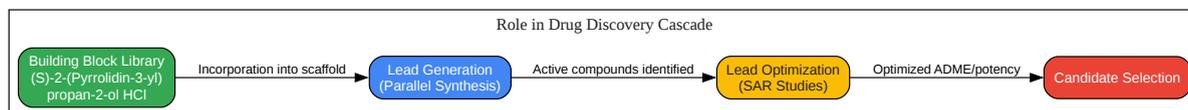
The overall synthetic workflow is as follows:

- Oxidation: The secondary alcohol of the starting material is oxidized to a ketone.
- Grignard Reaction: A Grignard reagent (e.g., methylmagnesium bromide) is added to the ketone to form the desired tertiary alcohol. This step creates the 2-hydroxyprop-2-yl side chain.
- Deprotection and Salt Formation: The Boc protecting group is removed using a strong acid, typically hydrochloric acid, which concurrently forms the final hydrochloride salt.

Proposed Synthesis of (S)-2-(Pyrrolidin-3-yl)propan-2-ol HCl







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- To cite this document: BenchChem. [Introduction: The Strategic Value of a Chiral Pyrrolidine Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1455900#s-2-pyrrolidin-3-yl-propan-2-ol-hydrochloride-cas-number]

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